

Solubility and preparation of Protac-O4I2 in DMSO for cell culture

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Compound of Interest

Compound Name: Protac-O4I2

Cat. No.: B12417224

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Application Notes and Protocols for Protac-O4I2

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and use of **Protac-O4I2** in dimethyl sulfoxide (DMSO) for cell culture applications. **Protac-O4I2** is a proteolysis-targeting chimera (PROTAC) that selectively targets the Splicing Factor 3B Subunit 1 (SF3B1) for degradation.

Introduction

Protac-O4I2 is a heterobifunctional molecule that induces the degradation of SF3B1 by hijacking the ubiquitin-proteasome system.[1][2] It achieves this by simultaneously binding to SF3B1 and the E3 ubiquitin ligase cereblon (CRBN), thereby facilitating the ubiquitination and subsequent proteasomal degradation of SF3B1.[1][3] This targeted protein degradation leads to the inhibition of tumor growth and induction of apoptosis in cancer cells.[3]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Protac-O4I2**.

Table 1: Solubility and Storage

Parameter	Value	Notes
Solubility in DMSO	250 mg/mL (410.44 mM)	Ultrasonic treatment may be required. Use of newly opened, hygroscopic DMSO is recommended as it can significantly impact solubility.
Storage of Powder	3 years at -20°C, 2 years at 4°C	
Storage of Stock Solution (in DMSO)	6 months at -80°C, 1 month at -20°C	It is recommended to use the solution within 6 months when stored at -80°C and within 1 month when stored at -20°C.

Table 2: In Vitro Activity in K562 Cells

Parameter	Cell Line	Value	Notes
IC50 for FLAG-SF3B1 Degradation	K562	0.244 µM (244 nM)	
Anti-proliferation IC50	K562 WT	228 nM	
K562 (SF3B1 Overexpressing)	63 nM		
K562 (SF3B1 K700E mutant)	90 nM		
Apoptosis Induction	K562 WT and K700E	Observed at 1 µM after 48h	

Experimental Protocols

Protocol 1: Preparation of **Protac-O4I2** Stock Solution in DMSO

Materials:

- **Protac-O4I2** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Pre-warm DMSO:** Bring the anhydrous DMSO to room temperature before opening to prevent moisture condensation.
- **Weigh **Protac-O4I2**:** In a sterile microcentrifuge tube, carefully weigh the desired amount of **Protac-O4I2** powder. Perform this in a chemical fume hood, wearing appropriate personal protective equipment (PPE).
- **Add DMSO:** Add the calculated volume of DMSO to the tube to achieve the desired stock concentration (e.g., 10 mM). It is highly recommended to prepare a high-concentration stock solution to minimize the final DMSO concentration in the cell culture medium.
- **Solubilization:** Vortex the solution vigorously for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonicate the tube in an ultrasonic water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional):** If required, the stock solution can be sterilized by filtering through a 0.22 μ m syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solution for Cell Culture

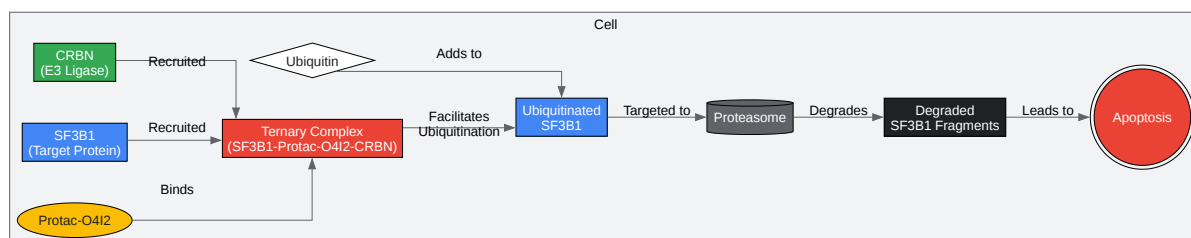
Materials:

- **Protac-O4I2** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes or plates

Procedure:

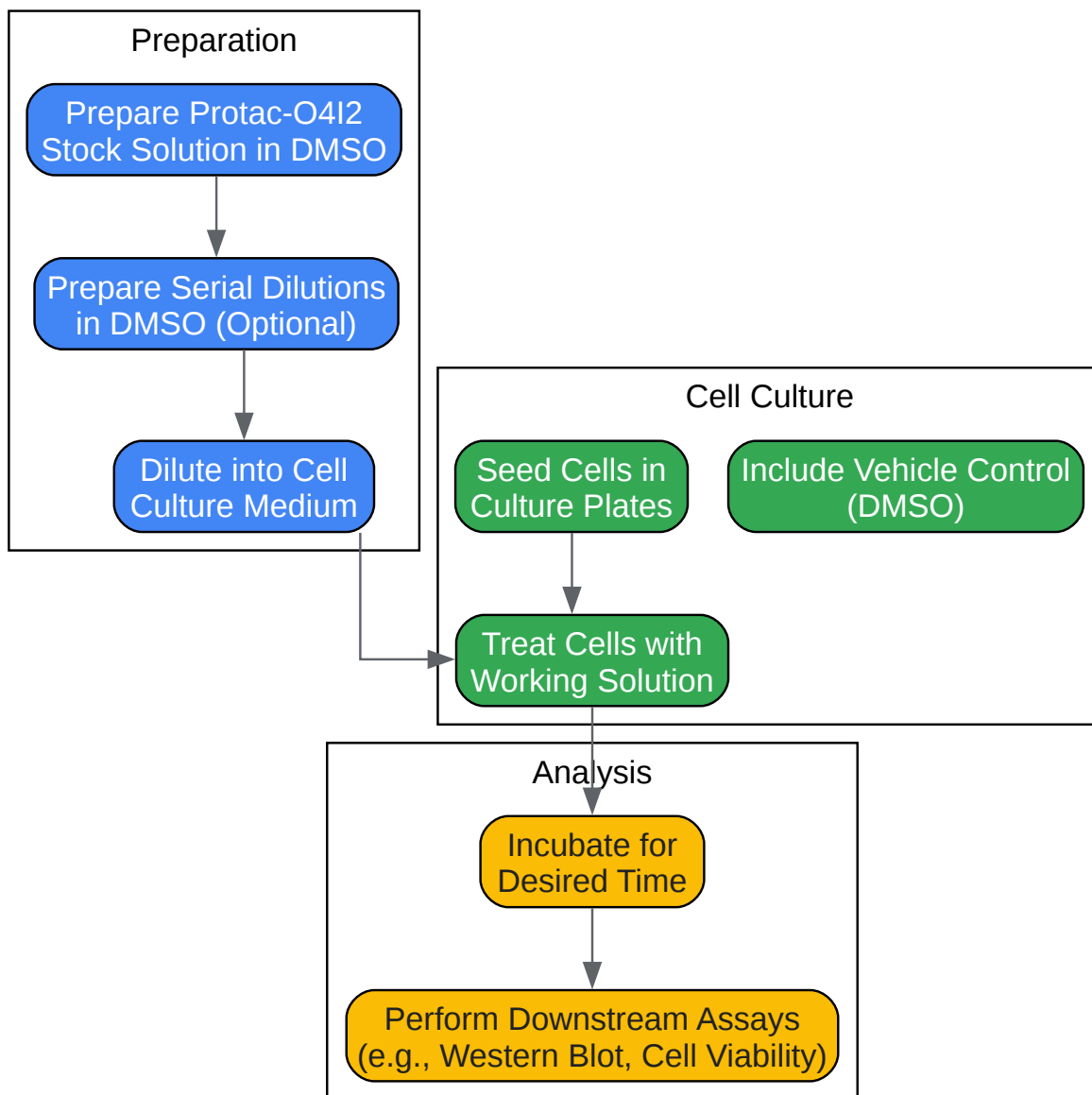
- Thaw Stock Solution: Thaw a single aliquot of the **Protac-O4I2** stock solution at room temperature.
- Serial Dilution (if necessary): If a wide range of concentrations is being tested, perform serial dilutions of the stock solution in pure DMSO. This ensures that the final concentration of DMSO in the cell culture medium remains consistent across all treatment groups.
- Dilution into Culture Medium: Directly add the required volume of the **Protac-O4I2** stock solution (or diluted stock) to the pre-warmed cell culture medium to achieve the final desired treatment concentration. It is crucial to add the DMSO solution to the medium and not the other way around to prevent precipitation of the compound. Mix immediately by gentle pipetting or swirling.
 - Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5% (v/v), as higher concentrations can be toxic to cells. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Cell Treatment: Immediately add the prepared working solution to the cells.

Visualizations



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Caption: Mechanism of action of **Protac-O412**.



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Caption: Experimental workflow for cell-based assays.

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